

Personal protective equipment for handling 4-Desmethyl-2-methyl Celecoxib

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Compound of Interest

Compound Name: 4-Desmethyl-2-methyl Celecoxib

Cat. No.: B146605

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Essential Safety and Handling Guide for 4-Desmethyl-2-methyl Celecoxib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Desmethyl-2-methyl Celecoxib**. Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

4-Desmethyl-2-methyl Celecoxib is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] The following personal protective equipment is mandatory to mitigate exposure risks.

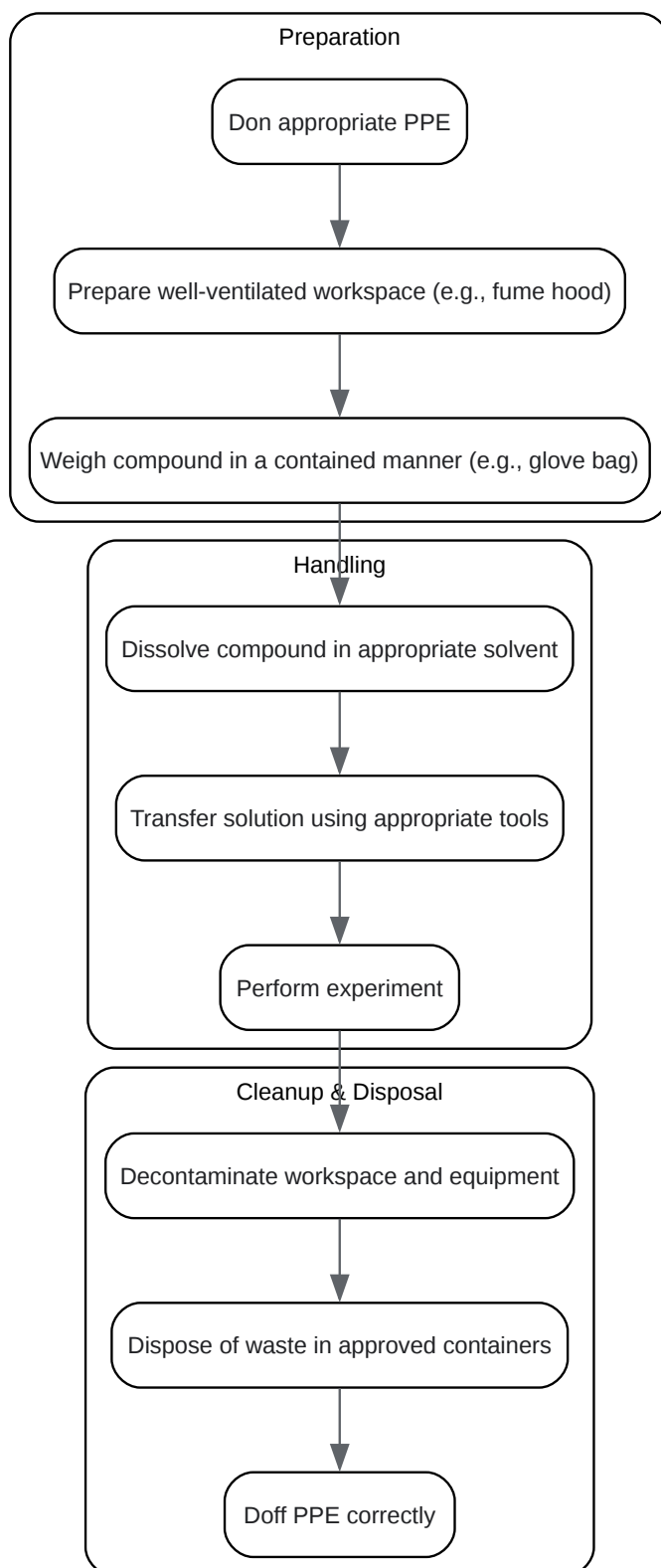
Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications & Use
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory to protect against splashes and airborne particles. [1]
Hand Protection	Protective gloves (e.g., Nitrile)	Inspect gloves for integrity before use. Change gloves frequently and immediately if contaminated.
Body Protection	Impervious clothing (e.g., lab coat)	Should be fully buttoned to provide maximum coverage.
Respiratory Protection	Suitable respirator	A NIOSH-approved respirator is recommended, especially when handling the powder form or when adequate ventilation is not available. For potent compounds, a Powered Air-Purifying Respirator (PAPR) may be necessary. [2] [3]

Safe Handling and Operational Plan

A systematic approach to handling **4-Desmethyl-2-methyl Celecoxib** is crucial to prevent contamination and exposure.

Operational Workflow:



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Caption: Workflow for Safe Handling of **4-Desmethyl-2-methyl Celecoxib**.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
 - For handling larger quantities or for procedures that may generate dust, the use of a barrier isolator or a glove bag is strongly recommended to ensure containment.[\[2\]](#)[\[4\]](#)
- Weighing and Aliquoting:
 - Handle the solid compound with care to avoid dust formation.[\[1\]](#)
 - Use appropriate tools (e.g., spatulas, weighing paper) for transfer.
- Dissolving:
 - If preparing a solution, add the solvent to the pre-weighed compound slowly to avoid splashing.
- Storage:
 - Store the compound in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
 - Recommended storage is at -20°C for the powder and -80°C when in solvent.[\[1\]](#)

Disposal Plan

Proper disposal is critical to prevent environmental contamination, given the compound's high aquatic toxicity.[\[1\]](#)

Table 2: Disposal Guidelines

Waste Type	Disposal Procedure
Solid Waste	Collect all solid waste (e.g., contaminated gloves, weighing paper) in a designated, labeled hazardous waste container.
Liquid Waste	Collect all solutions containing the compound in a sealed, labeled hazardous waste container. Do not pour down the drain.
Empty Containers	Rinse empty containers with a suitable solvent three times. Collect the rinsate as hazardous liquid waste. Dispose of the rinsed container according to institutional guidelines.

All waste must be disposed of through an approved waste disposal plant.[\[1\]](#)

Emergency Procedures

In case of accidental exposure, follow these first aid measures immediately.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. [1] Rinse mouth. [1]
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. [1] Remove contact lenses if present and easy to do. Continue rinsing and seek prompt medical attention. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. [1] Remove contaminated clothing and shoes. [1] Seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

By adhering to these safety protocols, researchers can handle **4-Desmethyl-2-methyl Celecoxib** with a high degree of safety and responsibility, ensuring both personal well-being and environmental protection.

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